

"toxicology and safety data for 1H-Benzimidazole-2-sulfonic acid"

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Compound of Interest

Compound Name: 1H-Benzimidazole-2-sulfonic acid

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An In-depth Technical Guide to the Toxicology and Safety of **1H-Benzimidazole-2-sulfonic acid**

This document provides a comprehensive toxicological and safety profile of **1H-Benzimidazole-2-sulfonic acid** (CAS No. 40828-54-4). Designed for researchers, scientists, and professionals in drug development and chemical safety, this guide synthesizes available data, highlights significant data gaps, and provides expert insights into the evaluation of this compound. We will delve into its known hazards, compare it with structurally related analogues to provide context, and outline the necessary experimental workflows for a complete safety assessment.

Introduction and Physicochemical Profile

1H-Benzimidazole-2-sulfonic acid is a heterocyclic organic compound belonging to the benzimidazole family.^[1] Benzimidazoles are a critical structural motif in medicinal chemistry, but the addition of a sulfonic acid group at the 2-position significantly influences the molecule's physicochemical and toxicological properties. It is primarily utilized in research and as a versatile reactant in the synthesis of novel compounds, including those with potential antibacterial and antitrichinellosis activity.^{[1][2][3]}

Chemical Identity:

- IUPAC Name: **1H-benzimidazole-2-sulfonic acid**^[4]

- CAS Number: 40828-54-4[4]
- Molecular Formula: C₇H₆N₂O₃S[4]
- Molecular Weight: 198.20 g/mol [4]

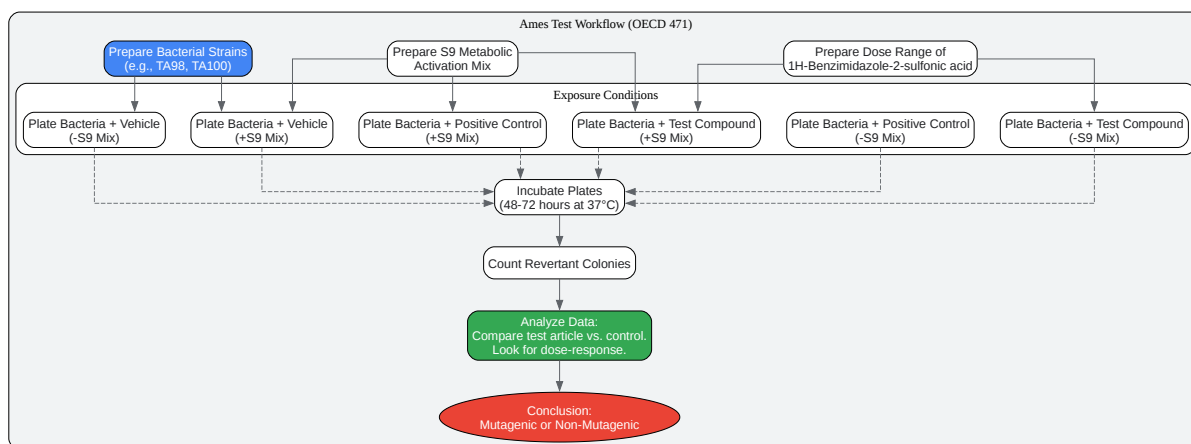
For comparative purposes, this guide will also reference the toxicological profile of a structurally related compound, 2-Phenyl-1H-benzimidazole-5-sulfonic acid (PBSA), a widely used UV filter. This comparison underscores the principle that minor structural changes can lead to vastly different biological activities.

2-Phenyl-1H-benzimidazole-5-sulfonic acid
(Structural Analogue)

node_B

1H-Benzimidazole-2-sulfonic acid
(Target Compound)

node_A



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Caption: Workflow for the Bacterial Reverse Mutation (Ames) Test.

Toxicological Context from a Structural Analogue: PBSA

To provide context for the potential biological activity of benzimidazole sulfonic acids, we can examine the extensive data available for 2-Phenyl-1H-benzimidazole-5-sulfonic acid (PBSA). It is critical to reiterate that this is a different chemical, and its data cannot be directly read-across.

PBSA is approved for use as a UV filter in cosmetic sunscreens at concentrations up to 8%.

[5]A comprehensive review by the Scientific Committee on Consumer Products (SCCP) concluded that:

- PBSA is considered non-irritant to the skin and eyes. [5]* It does not have a skin-sensitizing potential. [5]* Multiple studies, including Ames tests and chromosome aberration assays, provided evidence for the absence of mutagenic or photomutagenic potential. [5] This profile stands in stark contrast to the corrosive classification of **1H-Benzimidazole-2-sulfonic acid**. This highlights a fundamental principle of toxicology: the position and nature of functional groups (in this case, the sulfonic acid group at position 2 vs. 5, and the presence of a phenyl group) dramatically alter a molecule's interaction with biological systems.

However, even well-studied compounds like PBSA can present concerns under specific conditions. A recent study on zebrafish exposed to near-environmentally relevant concentrations of PBSA throughout their life cycle reported adverse effects. [6]The study found that PBSA exposure could:

- Disrupt the reproductive endocrine system. [6]* Delay oocyte maturation and reduce fertilization rates. [6]* Induce transgenerational adverse effects in offspring. [6] This finding for PBSA serves as a critical reminder that a lack of acute toxicity or mutagenicity does not preclude the possibility of more subtle, long-term effects such as endocrine disruption, which would require specific, targeted assays to detect.

Conclusion and Future Directions

The available safety information for **1H-Benzimidazole-2-sulfonic acid** (CAS 40828-54-4) is limited but points to a significant primary hazard: the substance is corrosive and can cause severe skin burns and eye damage. [4]Beyond this, there is a profound lack of data for other critical toxicological endpoints, including acute toxicity, genotoxicity, and reproductive toxicity.

For professionals in research and development, this necessitates:

- **Strict Adherence to Safety Protocols:** Always handle this compound under the assumption that it is corrosive (GHS H314), using appropriate engineering controls and personal protective equipment.
- **Recognition of Data Gaps:** Be aware that the absence of data for endpoints like mutagenicity does not mean the absence of hazard. The toxicological profile is largely unknown.
- **Prioritization of Further Testing:** For any application beyond small-scale, controlled laboratory research, a battery of toxicological tests, starting with in vitro assays for skin corrosion (OECD 431) and mutagenicity (OECD 471), is essential.

The comparative data from the non-irritating analogue PBSA illustrates the immense impact of molecular structure on toxicological outcomes. It provides a valuable lesson in chemical safety assessment, demonstrating that assumptions cannot be made, and each unique chemical requires its own thorough evaluation.

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